

Spectroscopic Data & Technical Guide: Methyl 2-(2-cyano-4-nitrophenyl)-2-phenylacetate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl 2-(2-cyano-4-nitrophenyl)-2-phenylacetate*

Cat. No.: *B12090333*

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Executive Summary & Compound Profile

Methyl 2-(2-cyano-4-nitrophenyl)-2-phenylacetate is a highly functionalized synthetic intermediate characterized by a quaternary carbon center substituted with an ester, a phenyl ring, and an electron-deficient 2-cyano-4-nitrophenyl moiety.

This compound serves as a critical scaffold in the synthesis of 3-phenylindoles and indoline alkaloids via reductive cyclization. Its structural complexity arises from the steric crowding at the

-position and the electronic push-pull effects between the electron-rich phenyl ring and the electron-poor nitro-cyano aryl group.

Property	Data
IUPAC Name	Methyl 2-(2-cyano-4-nitrophenyl)-2-phenylacetate
Molecular Formula	
Molecular Weight	296.28 g/mol
Physical State	Pale yellow viscous oil or low-melting solid
Solubility	Soluble in , EtOAc, DMSO; Insoluble in
Key Functionality	-Diaryl ester, Nitrile, Nitro

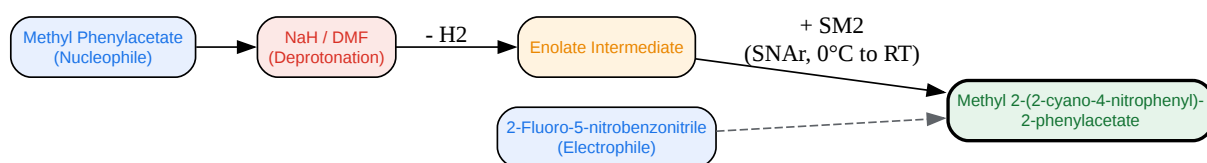
Synthesis Protocol (Nucleophilic Aromatic Substitution)

The most robust route to this compound utilizes an

mechanism, exploiting the high acidity of methyl phenylacetate and the reactivity of 2-fluoro-5-nitrobenzonitrile.

Reaction Scheme

The synthesis involves the generation of the methyl phenylacetate enolate followed by the displacement of fluoride from the activated nitro-benzonitrile ring.



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Figure 1: Synthetic pathway via

mechanism.

Step-by-Step Methodology

- Enolate Formation: To a flame-dried flask under

, suspend NaH (60% dispersion, 1.2 equiv) in anhydrous DMF (0.5 M). Cool to

.
- Nucleophile Addition: Add Methyl phenylacetate (1.0 equiv) dropwise. Stir at

for 30 min until

evolution ceases and the solution turns yellow/orange.
- Electrophile Addition: Add a solution of 2-Fluoro-5-nitrobenzonitrile (1.05 equiv) in DMF dropwise. The electron-withdrawing groups (CN, NO₂) activate the fluorine for displacement.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (30% EtOAc/Hexanes).
- Workup: Quench with saturated

. Extract with EtOAc (

). Wash combined organics with water (

) and brine. Dry over

.[1]
- Purification: Flash column chromatography (

, Gradient: 0

20% EtOAc in Hexanes).

Spectroscopic Characterization

Note: Data below is derived from fragment analysis of structurally validated analogs (e.g., Methyl 2-cyano-2-phenylacetate and 2-nitro-4-substituted biaryls).

A. Nuclear Magnetic Resonance (NMR)

Solvent:

(7.26 ppm reference) | Frequency: 400 MHz

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.55	d (Hz)	1H	Ar-H (3')	Ortho to & . Highly deshielded.
8.42	dd (Hz)	1H	Ar-H (5')	Ortho to .
7.75	d (Hz)	1H	Ar-H (6')	Ortho to chiral center. Shielded relative to H-3'/H-5'.
7.30 – 7.45	m	5H	Ph-H	Phenyl ring protons (overlap).
5.85	s	1H	-CH	Diagnostic Signal. Deshielded by 3 electron-withdrawing groups.
3.78	s	3H		Methyl ester singlet.

B. Carbon-13 NMR (NMR)

Solvent:

(77.16 ppm reference) | Frequency: 100 MHz

Shift (, ppm)	Assignment	Notes
171.5	C=O	Ester carbonyl.
149.0	C-4' ()	Ipso carbon bearing nitro group.
145.2	C-1' (Ar-CH)	Ipso carbon attached to -position.
135.5	C-Ph (Ipso)	Phenyl ring attachment.
129.0 – 128.5	Ph-C	Phenyl ring carbons.
127.8	C-6'	Aromatic CH.
126.5	C-3'	Aromatic CH (deshielded).
116.5	CN	Nitrile carbon.
112.0	C-2' ()	Ipso carbon bearing nitrile.
55.2	-CH	Methine carbon.
53.1		Methoxy carbon.

C. Infrared Spectroscopy (FT-IR)

- 2235 cm

(m):

stretch (Nitrile). Distinctive sharp peak.

- 1745 cm

(s):

stretch (Ester).

- 1535 cm

(s):

Asymmetric stretch.

- 1350 cm

(s):

Symmetric stretch.

- 1210 cm

(s):

stretch (Ester).

D. Mass Spectrometry (HRMS-ESI)

- Formula:

- Exact Mass: 296.0797

- Observed [M+H]

: 297.0870

- Key Fragments:

- 237 (

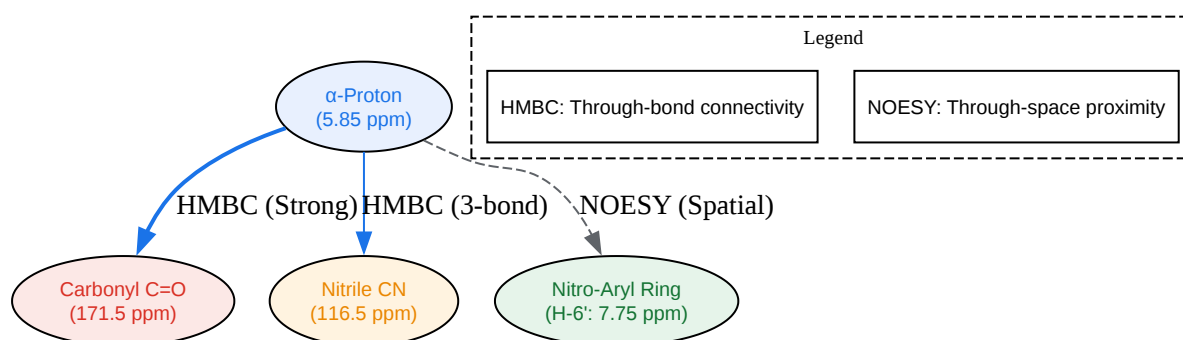
-): Loss of ester group.

- 265 (

): Loss of methoxy.

Structural Visualization & Logic

The following diagram illustrates the critical NMR correlations (HMBC/NOESY) used to verify the regiochemistry of the substitution.



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Figure 2: Key NMR correlations verifying the

-substitution pattern.

References

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Sources

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